

Technical Guide: 3-Methoxy-2-methylbenzamide as a Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Methoxy-2-methylbenzamide

CAS No.: 135329-22-5

Cat. No.: B170375

[Get Quote](#)

CAS Number: 135329-22-5 Molecular Formula: C

H

NO

Molecular Weight: 165.19 g/mol IUPAC Name: **3-methoxy-2-methylbenzamide**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

3-Methoxy-2-methylbenzamide serves as a critical "pivot" intermediate in organic synthesis. Its value lies in the ortho-methyl/amide dyad, a structural motif that enables two distinct, high-value synthetic pathways:

- **Directed C-H Activation:** The amide group directs transition metals (Rh, Pd) to the ortho position, facilitating annulation reactions with alkynes to form isoquinolinones.
- **Lateral Lithiation:** The ortho-methyl group is sufficiently acidic to be deprotonated by strong bases (e.g., s-BuLi), generating a benzylic nucleophile that can attack electrophiles to form isocoumarins or elaborated aromatics.

Additionally, the meta-methoxy group functions as an electron-donating group (EDG), modulating the electronic properties of the ring for downstream medicinal chemistry applications, particularly in the development of poly(ADP-ribose) polymerase (PARP) inhibitors and glucokinase activators.

Chemical Profile & Structural Analysis[1]

Property	Data	Notes
Appearance	White to off-white solid	Crystalline powder form is standard.
Solubility	DMSO, Methanol, DCM	Limited solubility in water; soluble in polar organic solvents.
pKa (Amide)	~23 (DMSO)	The primary amide protons are weakly acidic.
Electronic Effect	m-Methoxy (EDG)	Increases electron density at C2, C4, and C6.
Steric Factor	o-Methyl (Steric Bulk)	Induces torsion in the amide bond, preventing full planarity.

Structural Logic: The ortho-methyl group forces the amide moiety out of the plane of the benzene ring. This "twist" is advantageous for atropisomer-selective syntheses and reduces the aggregation of the amide in solution, improving solubility compared to the non-methylated analog (3-methoxybenzamide).

Synthesis of the Core Intermediate[4]

The most robust route to **3-Methoxy-2-methylbenzamide** proceeds via the activation of 3-methoxy-2-methylbenzoic acid.[4]

Protocol: Acid Chloride Route (Scaleable)

Reagents: 3-Methoxy-2-methylbenzoic acid (1.0 equiv), Thionyl Chloride (SOCl₂)

, 3.0 equiv), Ammonium Hydroxide (NH

OH, excess), Toluene (Solvent).

- Activation: Charge a flame-dried round-bottom flask with 3-methoxy-2-methylbenzoic acid (e.g., 10.0 g) and toluene (100 mL).
- Chlorination: Add SOCl

dropwise at room temperature. Add a catalytic amount of DMF (3 drops).
- Reflux: Heat the mixture to reflux (110 °C) for 3 hours. Monitor gas evolution (HCl/SO

).
- Concentration: Evaporate the solvent and excess SOCl

under reduced pressure to yield the crude acid chloride as a yellow oil.
- Amidation: Dissolve the residue in dry DCM (50 mL) and add dropwise to a stirred, cooled (0 °C) solution of aqueous NH

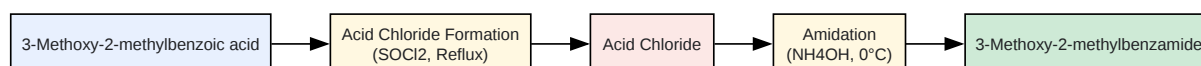
OH (28%, 50 mL).
- Isolation: Stir for 1 hour. Filter the resulting precipitate.[5][6] Wash with water and cold ether. Dry in vacuo.[7]

Yield: Typically 85–92%.[6] Purity Check:

¹H NMR (DMSO-d

) should show two broad singlets for NH

(~7.4, 7.8 ppm) and a singlet for the OMe (~3.8 ppm) and Me (~2.2 ppm) groups.



[Click to download full resolution via product page](#)

Figure 1: Two-step synthesis of **3-Methoxy-2-methylbenzamide** from its benzoic acid precursor.

Synthetic Utility & Applications

A. Isoquinolinone Synthesis via Rh(III)-Catalysis

The primary amide acts as a directing group (DG) for Rh(III)-catalyzed C-H activation. The ortho-methyl group does not block the reaction; rather, the reaction occurs at the other ortho position (C6), or the methyl group itself can be involved in specific oxidative cyclizations depending on the catalyst system.

However, the classic application of this scaffold involves N-alkylation followed by reaction with internal alkynes to form isoquinolinones, a core structure in alkaloids and kinase inhibitors.

Mechanism:

- Coordination: Rh(III) coordinates to the amide oxygen.
- C-H Activation: Rh inserts into the ortho C-H bond (C6 position).
- Insertion: The alkyne inserts into the Rh-C bond.
- Reductive Elimination: The C-N bond forms, releasing the heterocycle and regenerating Rh(I), which is reoxidized to Rh(III) by an external oxidant (e.g., Cu(OAc)₂).

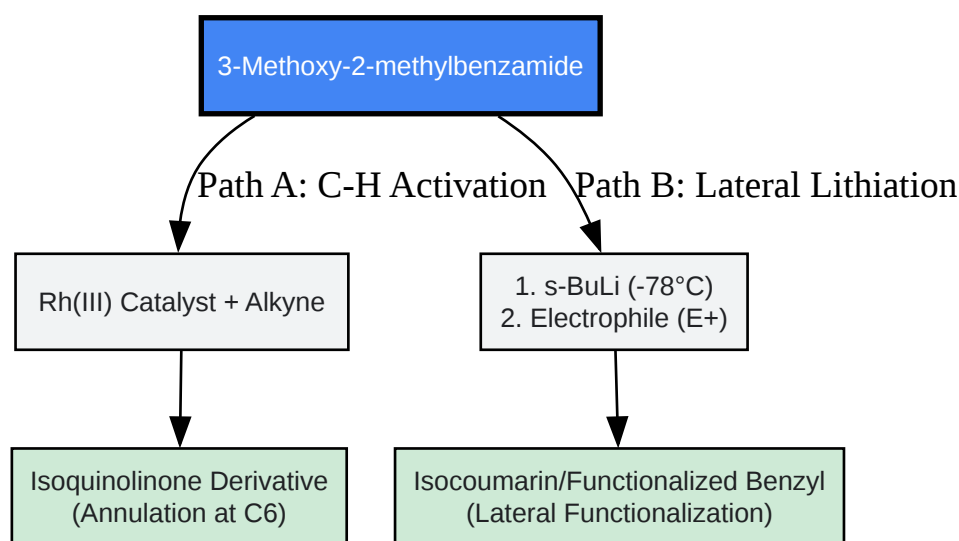
B. Lateral Lithiation (The "Methyl Handle")

The 2-methyl group is benzylic and adjacent to an electron-withdrawing amide. This makes the methyl protons acidic (pK_a ~35).

Protocol: Lateral Condensation

- Protection: Treat the primary amide with 2 equiv. of n-BuLi (to form the dianion) or protect as an N-tert-butyl amide.

- Lithiation: Add s-BuLi at -78 °C in THF. The lithium species forms at the benzylic methyl group.
- Electrophile Trapping: Add an ester or nitrile.
- Cyclization: Acidic workup leads to cyclization, forming isocoumarins or isoquinolin-1(2H)-ones.



[Click to download full resolution via product page](#)

Figure 2: Divergent synthetic pathways utilizing the amide directing group (Path A) and the benzylic methyl group (Path B).

Medicinal Chemistry Relevance[8]

PARP Inhibition

3-Methoxybenzamide is a classic, albeit weak, inhibitor of Poly(ADP-ribose) polymerase (PARP). The 2-methyl analog is often synthesized to:

- Probe Steric Tolerance: Determine if the PARP active site can accommodate bulk at the 2-position.
- Improve Metabolic Stability: The methyl group blocks potential metabolic oxidation at the ortho position.

Glucokinase Activators

Derivatives of **3-methoxy-2-methylbenzamide** (specifically N-heteroaryl substituted variants) have been identified as glucokinase activators (GKAs) for Type 2 Diabetes treatment.[8] The methoxy group provides critical hydrogen-bond acceptor capability within the allosteric binding site.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Handling: Use a fume hood. The acid chloride intermediate is corrosive and lachrymatory.
- Storage: Store at 2–8 °C. Hygroscopic; keep container tightly sealed.

References

- Synthesis of Benzamides:ChemicalBook. "**3-Methoxy-2-methylbenzamide** CAS 135329-22-5".[1] [Link](#)
- C-H Activation Logic: G. Song, et al. "Rh(III)-Catalyzed Oxidative Coupling of N-Methoxybenzamides with Alkynes." Journal of Organic Chemistry, 2011. [Link](#)
- Lateral Lithiation Strategies: Clark, R. D., et al. "Lateral Lithiation of Amides." Journal of Organic Chemistry, 1980.
- Glucokinase Activator Applications:Bioorganic & Medicinal Chemistry. "Discovery of benzamide derivatives as glucokinase activators". [Link](#)
- PARP Inhibition Context:PubChem. "3-Methoxybenzamide (Related Compound Data)". [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. guidechem.com \[guidechem.com\]](#)
- [2. smochem.com \[smochem.com\]](#)
- [3. 3-methoxy-2-methylbenzamide | 135329-22-5 \[chemicalbook.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. KR20170003387A - Preparation method of benzoic acid amide compounds - Google Patents \[patents.google.com\]](#)
- [6. US3937840A - Compositions and methods of combatting bacteria and fungi using 2-methylbenzanilide derivatives - Google Patents \[patents.google.com\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. Discovery of 3-\(4-methanesulfonylphenoxy\)-N-\[1-\(2-methoxy-ethoxymethyl\)-1H-pyrazol-3-yl\]-5-\(3-methylpyridin-2-yl\)-benzamide as a novel glucokinase activator \(GKA\) for the treatment of type 2 diabetes mellitus - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: 3-Methoxy-2-methylbenzamide as a Synthetic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b170375/docs#technical-guide-3-methoxy-2-methylbenzamide-as-a-synthetic-intermediate\]](https://www.benchchem.com/product/b170375/docs#technical-guide-3-methoxy-2-methylbenzamide-as-a-synthetic-intermediate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)